Spectroscopic Characterization of Novel Aminoketones: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-(Dimethylamino)cyclohexanone*
CAS No.:	*40594-34-1*
Cat. No.:	*B1313097*

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This technical guide provides a comprehensive overview of the core spectroscopic techniques utilized in the structural elucidation and characterization of novel aminoketone compounds. Aminoketones, organic compounds containing both an amine and a ketone functional group, are significant in medicinal chemistry and organic synthesis.[1] Their bifunctional nature necessitates a multi-faceted analytical approach for unambiguous characterization. This document outlines the principles, experimental protocols, and data interpretation for Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy as applied to this class of molecules.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework. For aminoketones, ^{1}H and ^{13}C NMR are fundamental, with other nuclei like ^{15}N and ^{17}O offering deeper insights into electronic structure and tautomerism.[2][3]

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Data Presentation: Characteristic NMR Chemical Shifts

The chemical environment of each nucleus determines its resonance frequency. The following table summarizes typical chemical shift (δ) ranges for key protons and carbons in aminoketones.

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Nucleus	Functional Group/Position	Typical Chemical Shift (δ) in ppm	Notes
^{1}H	Protons α to ketone (CH-C=O)	2.1 – 2.6[4]	Deshielded by the electron-withdrawing carbonyl group.
	Protons α to amine (CH-N)	2.2 – 2.9	Position can vary based on substitution and solvent.
	N-H (Primary/Secondary Amines)	0.5 – 5.0 (broad)	Chemical shift and multiplicity are highly variable; can be confirmed by D_2O exchange. For some enaminones, this peak can appear further downfield between 4.50 and 9.70 ppm.[5]
	Aromatic Protons (Ar-H)	6.5 – 8.5	Substitution pattern affects multiplicity and precise chemical shifts.
^{13}C	Ketone Carbonyl (C=O)	190 – 220[4]	Highly deshielded and typically a sharp, distinct peak in proton-decoupled spectra.
	Carbon α to ketone (C-C=O)	30 – 50[4]	
	Carbon α to amine (C-N)	30 – 60	
	Aromatic Carbons (Ar-C)	110 – 160	

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Experimental Protocol: ^{1}H and ^{13}C NMR Spectroscopy

A generalized protocol for obtaining NMR spectra of a novel aminoketone is as follows:

- Sample Preparation:
  - Accurately weigh 5-10 mg of the purified aminoketone sample.
  - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, D_2O) in a clean, dry NMR tube. Chloroform-d ($CDCl_3$) is a common choice.[6]
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).[6][7]
  - Cap the NMR tube and gently agitate to ensure the sample is fully dissolved.
- Instrument Setup:
  - Insert the NMR tube into a spinner turbine and place it in the sample gauge to ensure correct positioning.[7]
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent to stabilize the magnetic field.[7]
  - Shim the magnetic field to achieve homogeneity, resulting in sharp, symmetrical peaks.
- Data Acquisition:
  - ^{1}H NMR: Acquire the proton spectrum. A sufficient number of scans (typically 8-16) should be acquired to obtain a good signal-to-noise ratio.
  - ^{13}C NMR: Acquire the carbon spectrum. Due to the low natural abundance of ^{13}C, a larger number of scans is required. Proton decoupling is generally used to simplify the spectrum to singlets and improve sensitivity.[7]
- Data Processing and Analysis:

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- Apply a Fourier transform to the acquired free induction decay (FID) to obtain the frequency-domain spectrum.
- Phase the spectrum to ensure all peaks are in the positive absorptive mode.
- Calibrate the chemical shift scale using the TMS signal.
- Integrate the ^{1}H NMR signals to determine the relative ratios of different types of protons.
- Analyze the chemical shifts, multiplicities (singlet, doublet, triplet, etc.), and coupling constants to deduce the molecular structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations such as stretching and bending.

Data Presentation: Characteristic IR Absorption Frequencies

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Functional Group	Vibrational Mode	Typical Absorption Range (cm^{-1})	Intensity	Notes
Amine (N-H)	N-H Stretch	3200 – 3500[8]	Medium, somewhat broad	Primary amines ($R-NH_2$) show two bands (symmetric and asymmetric stretch), while secondary amines (R_2-NH) show one band.[8] Tertiary amines lack this absorption.
Ketone (C=O)	C=O Stretch	1710 – 1725[8]	Strong, sharp	This is one of the most characteristic absorptions in the IR spectrum. Conjugation with a double bond or aromatic ring lowers the frequency to ~1666-1690 cm^{-1}.[8]
Alkane (C-H)	C(sp^3)-H Stretch	2800 – 2960[8]	Medium to Strong	Present in most organic molecules.
Aromatic (C=C)	C=C Stretch	1450 – 1600	Medium to Weak	Often appear as a set of sharp bands.

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Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- Sample Preparation:
  - Ensure the aminoketone sample is solid or a neat liquid.
  - Place a small amount of the sample directly onto the ATR crystal.
- Instrument Setup:
  - Ensure the spectrometer is purged with dry air or nitrogen to minimize atmospheric interference.[7]
  - Perform a background scan with a clean, empty ATR crystal. This will be subtracted from the sample spectrum.[7]
- Data Acquisition:
  - For a solid sample, apply pressure using the built-in clamp to ensure good contact between the sample and the crystal.
  - Acquire the IR spectrum over the range of 4000-400 cm^{-1}.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.[7]
- Data Processing and Analysis:
  - The software automatically ratios the sample scan against the background scan to produce the final transmittance or absorbance spectrum.
  - Identify the characteristic absorption bands and correlate them to the functional groups present in the molecule.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. It also offers structural clues through the analysis of fragmentation patterns.

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Data Presentation: Common Fragmentation Pathways

Fragmentation Type	Description	Common Neutral Loss / Fragment Ion
Molecular Ion ($M^{+\cdot}$)	The intact molecule with one electron removed. Its m/z value gives the molecular weight.	The highest m/z value in the spectrum (for EI-MS).
Nitrogen Rule	A molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight.[9]	An odd m/z value for the molecular ion often indicates the presence of one or three nitrogen atoms.[9]
α-Cleavage (Amines)	Bond cleavage on the carbon adjacent to the nitrogen, yielding a resonance-stabilized iminium cation.[9]	Loss of an alkyl radical.
α-Cleavage (Ketones)	Bond cleavage on either side of the carbonyl group, yielding a resonance-stabilized acylium ion.[9]	Loss of an alkyl radical, producing an $R\text{-}C{\equiv}O^+$ ion.
McLafferty Rearrangement	For ketones with a γ-hydrogen, a six-membered ring transition state leads to the elimination of a neutral alkene.[9]	Loss of a neutral alkene molecule (e.g., ethene, propene).

Experimental Protocol: Electrospray Ionization (ESI) Mass Spectrometry

- Sample Preparation:
  - Prepare a dilute solution of the aminoketone sample (typically 1-10 µg/mL) in a suitable solvent such as methanol, acetonitrile, or a mixture with water.
  - A small amount of acid (e.g., formic acid) is often added to promote protonation $[M+H]^+$ in positive ion mode.

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- Instrument Setup:
  - The mass spectrometer is typically coupled to a liquid chromatography (LC) system or a direct infusion pump.
  - Set the ESI source parameters, including capillary voltage, nebulizing gas pressure, and drying gas temperature and flow rate.
  - Calibrate the mass analyzer using a known standard.
- Data Acquisition:
  - Infuse the sample solution into the ESI source at a constant flow rate.
  - Acquire the mass spectrum over a desired m/z range. High-resolution mass spectrometry (HRMS) can provide accurate mass measurements to determine the elemental formula.
- Data Processing and Analysis:
  - Identify the molecular ion peak (e.g., $[M+H]^+$ or $[M-H]^-$).
  - Use the accurate mass from HRMS to calculate the elemental composition.
  - If tandem MS (MS/MS) is performed, analyze the fragmentation pattern to confirm the structure and connectivity of the molecule.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about electronic transitions within a molecule, particularly those involving π-electrons and non-bonding electrons. It is especially useful for characterizing conjugated systems.

Data Presentation: Electronic Transitions in Aminoketones

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Transition	Description	Typical λ_{max} Range (nm)	Molar Absorptivity (ε)
n → π	Excitation of a non-bonding electron (from N or O) to an anti-bonding π orbital.	270 - 300 (for C=O) [10]	Weak (10 - 100 $M^{-1}cm^{-1}$)
π → π	Excitation of an electron from a bonding π orbital to an anti-bonding π orbital.	200 - 400+	Strong (1,000 - 10,000+ $M^{-1}cm^{-1}$)

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation:
  - Prepare a dilute solution of the aminoketone in a UV-transparent solvent (e.g., ethanol, methanol, acetonitrile, or water).
  - The concentration should be adjusted so that the maximum absorbance is between 0.1 and 1.0 AU.
  - Use a matched pair of quartz cuvettes, one for the sample solution and one for the solvent blank.
- Instrument Setup:
  - Turn on the spectrometer and allow the lamps (deuterium and tungsten) to warm up and stabilize.
  - Set the desired wavelength range (e.g., 200-800 nm).
- Data Acquisition:
  - Place the cuvette with the pure solvent (blank) in the spectrometer and record a baseline spectrum.

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- Replace the blank with the sample cuvette.
- Acquire the absorption spectrum of the sample.

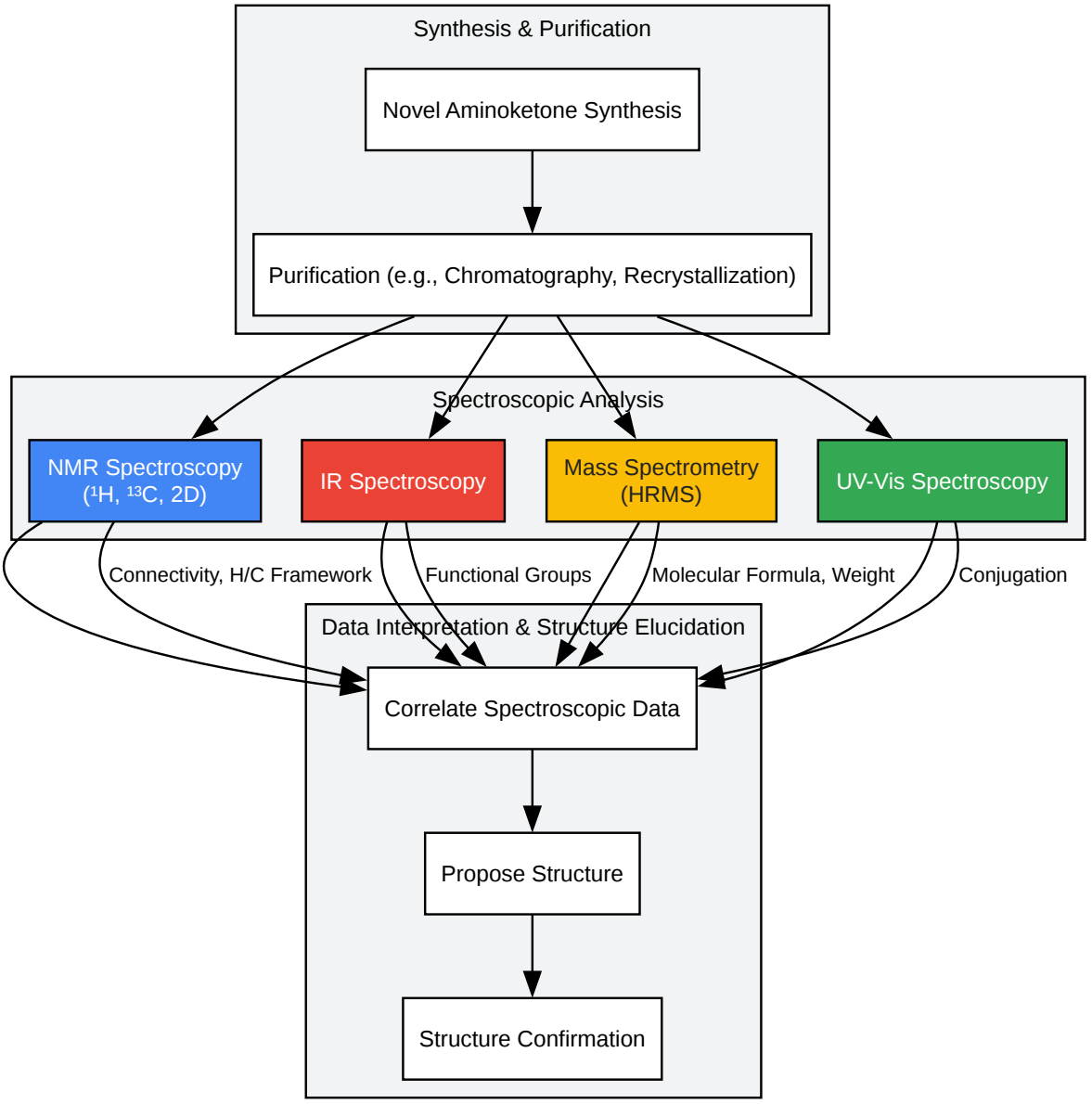
- Data Processing and Analysis:
  - The instrument software will automatically subtract the blank's absorbance from the sample's absorbance.
  - Identify the wavelength(s) of maximum absorbance (λ_{max}).
  - If the concentration is known, calculate the molar absorptivity (ε) using the Beer-Lambert Law ($A = \varepsilon cl$).

Mandatory Visualizations

Workflow for Spectroscopic Characterization

The following diagram illustrates a typical workflow for the comprehensive spectroscopic characterization of a novel aminoketone.

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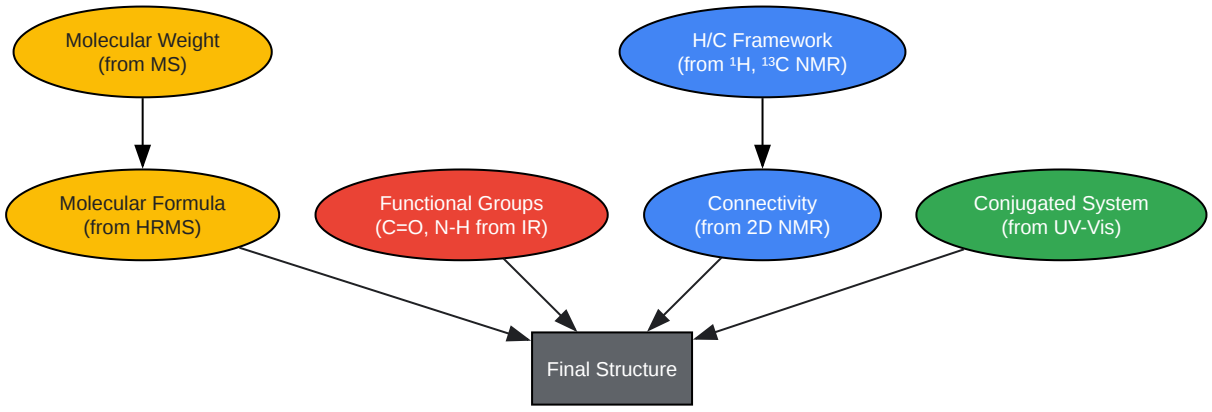
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Caption: Workflow for the characterization of a novel aminoketone.

Logical Relationship of Spectroscopic Data

This diagram shows how different pieces of spectroscopic data logically combine to support a final structural assignment.

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Caption: Logical convergence of spectroscopic data for structure elucidation.

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